

Spectroscopic Fingerprints of Tetramethyloctane Isomers: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethyloctane

CAS No.: 62183-80-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for various isomers of tetramethyloctane. The structural elucidation of these branched alkanes is crucial in fields ranging from petrochemical analysis to drug development, where subtle isomeric differences can significantly impact physical and chemical properties. This document presents a comparative analysis of their spectroscopic data, detailed experimental protocols for acquiring such data, and logical workflows for isomer differentiation.

Spectroscopic Data of Tetramethyloctane Isomers

The following sections summarize the key ^1H NMR, ^{13}C NMR, and mass spectrometry fragmentation data for selected tetramethyloctane isomers. Due to the limited availability of experimental spectra for all isomers, predicted NMR data from validated computational models are included to provide a comprehensive comparison.

Table 1: ^1H NMR Spectroscopic Data for Tetramethyloctane Isomers (Predicted)

Isomer	Chemical Shift (δ) ppm, Multiplicity, Integration
2,2,4,4-Tetramethyloctane	0.90 (s, 9H), 0.95 (t, 3H), 1.25 (s, 6H), 1.30-1.45 (m, 4H), 1.60 (s, 2H)
2,3,6,7-Tetramethyloctane	0.85-0.95 (m, 18H), 1.10-1.25 (m, 4H), 1.45-1.60 (m, 4H)
2,2,3,3-Tetramethyloctane	0.88 (t, 3H), 0.92 (s, 9H), 1.15 (s, 6H), 1.20-1.35 (m, 6H)
2,2,5,5-Tetramethyloctane	0.87 (s, 9H), 0.91 (t, 3H), 1.20 (s, 6H), 1.30-1.40 (m, 6H)
3,3,4,4-Tetramethyloctane	0.85-0.95 (m, 12H), 1.05 (s, 6H), 1.20-1.40 (m, 8H)

Note: Predicted data provides an estimation of the spectral features and may vary slightly from experimental values.

Table 2: ^{13}C NMR Spectroscopic Data for Tetramethyloctane Isomers (Predicted & Experimental)

Isomer	Carbon Type	Experimental Chemical Shift (δ) ppm	Predicted Chemical Shift (δ) ppm
2,2,4,4-Tetramethyloctane	CH ₃	-	29.5, 31.8, 14.2
CH ₂	-	52.9, 40.1, 23.5	
C (quaternary)	-	32.7, 38.1	
2,3,6,7-Tetramethyloctane	CH ₃	11.5, 14.9, 19.9, 20.2[1]	11.8, 15.2, 20.1, 20.5
CH ₂	30.1, 41.5[1]	30.5, 41.9	
CH	32.9, 36.9[1]	33.2, 37.1	
2,2,3,3-Tetramethyloctane	CH ₃	-	20.1, 25.5, 14.5
CH ₂	-	35.5, 27.3, 23.1	
C (quaternary)	-	38.9, 42.1	
2,2,5,5-Tetramethyloctane	CH ₃	-	29.1, 31.5, 14.3
CH ₂	-	45.2, 38.7, 23.8, 20.5	
C (quaternary)	-	31.9, 36.4	
3,3,4,4-Tetramethyloctane	CH ₃	-	18.9, 24.8, 14.6, 8.1
CH ₂	-	33.1, 26.9, 23.4	
C (quaternary)	-	41.5, 44.3	

Note: Experimental data is often reported for specific solvents and conditions, which can influence chemical shifts.

Table 3: Key Mass Spectral Fragments (m/z) for Tetramethyloctane Isomers

Isomer	Molecular Ion (M ⁺)	Base Peak	Other Key Fragments
2,2,4,4-Tetramethyloctane	170 (low intensity or absent)	57	41, 71, 85, 99, 113
2,3,6,7-Tetramethyloctane	170 (low intensity)	43	57, 71, 85, 99, 127
2,2,3,3-Tetramethyloctane	170 (low intensity or absent)	57	71, 85, 99, 113
2,2,5,5-Tetramethyloctane	170 (low intensity or absent)	57	41, 71, 85, 99
3,3,4,4-Tetramethyloctane	170 (low intensity or absent)	71	43, 57, 85, 99, 113

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

A standard operating procedure for acquiring high-quality NMR spectra of tetramethyloctane isomers is as follows:

- Sample Preparation:
 - Dissolve 10-20 mg of the tetramethyloctane isomer in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃).
 - Ensure the sample is fully dissolved. Gentle vortexing can aid in dissolution.
 - Filter the solution through a pipette with a small cotton or glass wool plug to remove any particulate matter directly into a clean, dry 5 mm NMR tube.
 - Cap the NMR tube securely.

- Instrument Setup:
 - Insert the NMR tube into the spectrometer's spinner turbine.
 - Place the sample into the magnet.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow and symmetrical solvent peak.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters include a 30° pulse angle, a spectral width of 10-15 ppm, and a relaxation delay of 1-2 seconds.
 - Process the Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication with a line broadening of 0.3 Hz), followed by Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - A larger sample amount (50-100 mg) may be necessary for a good signal-to-noise ratio in a reasonable time.
 - Typical parameters include a 45° pulse angle, a spectral width of 200-250 ppm, and a relaxation delay of 2-5 seconds.
 - Process the FID similarly to the ^1H spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

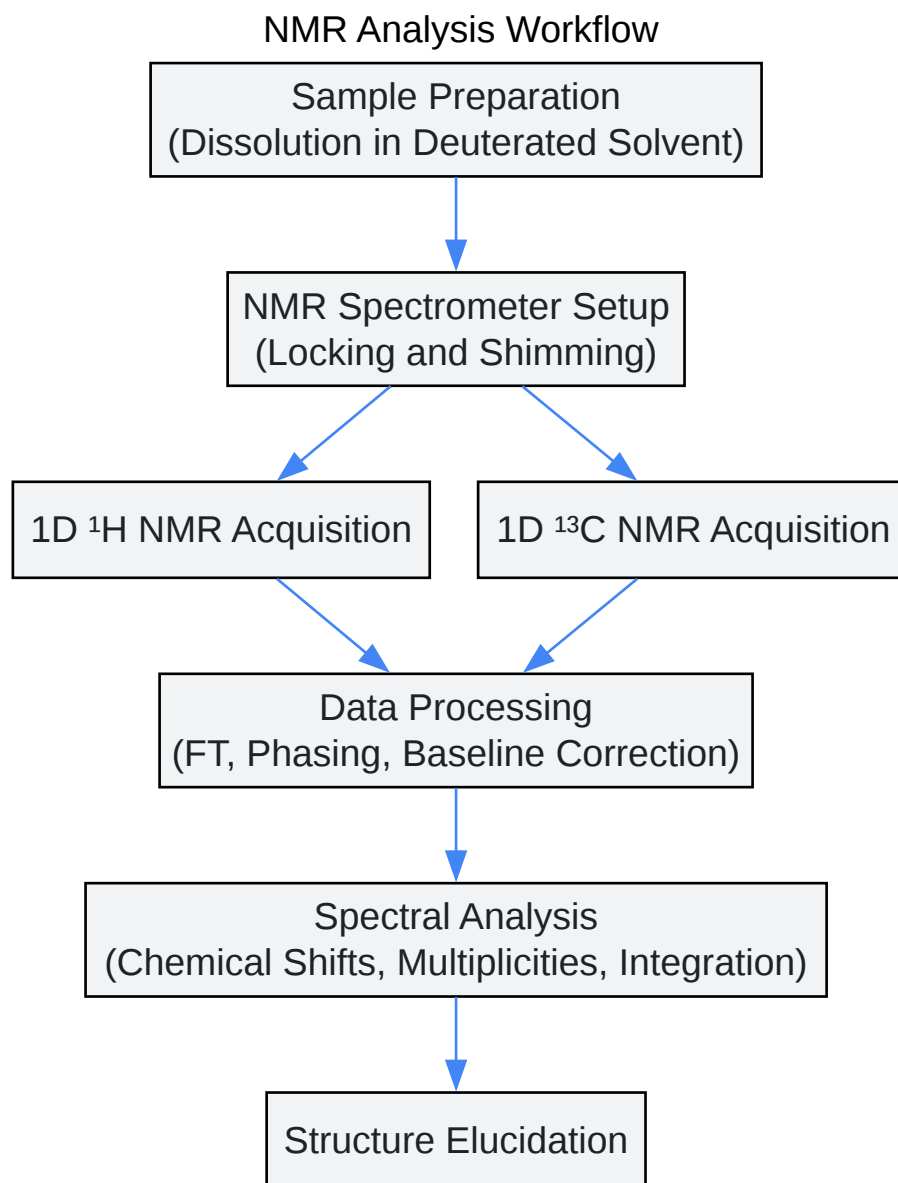
A general procedure for the GC-MS analysis of tetramethyloctane isomers is outlined below:

- Sample Preparation:

- Prepare a dilute solution of the tetramethyloctane isomer (e.g., 100 ppm) in a volatile organic solvent such as hexane or dichloromethane.
- GC-MS System Configuration:
 - Gas Chromatograph:
 - Column: A non-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness, with a 5% phenyl methylpolysiloxane stationary phase) is suitable for separating branched alkanes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injector: Split/splitless injector, operated in split mode (e.g., 50:1 split ratio) at a temperature of 250°C.
 - Oven Program: Initial temperature of 50°C held for 2 minutes, then ramped at 10°C/min to 250°C and held for 5 minutes.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
- Data Acquisition and Analysis:
 - Inject 1 μ L of the prepared sample.
 - Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
 - Identify the compound by comparing its mass spectrum with a reference library (e.g., NIST) and by its retention time.

Visualization of Analytical Workflows

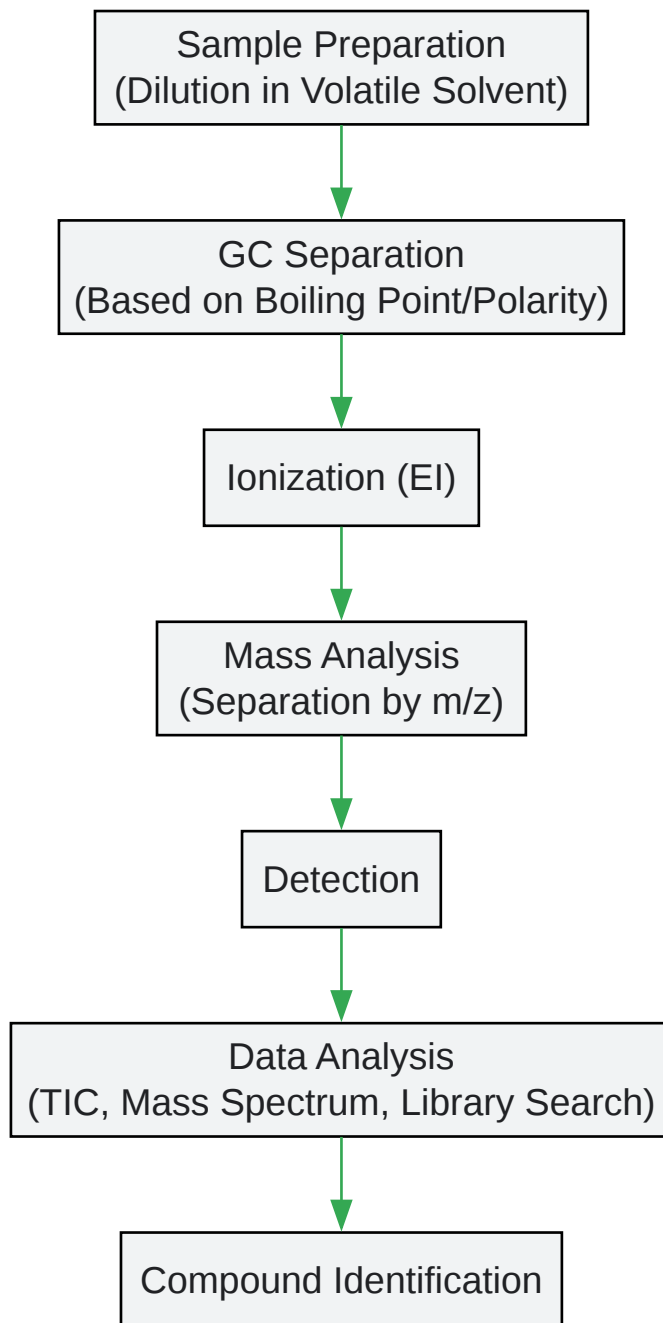
The following diagrams illustrate the logical workflows for sample analysis and isomer differentiation using spectroscopic data.

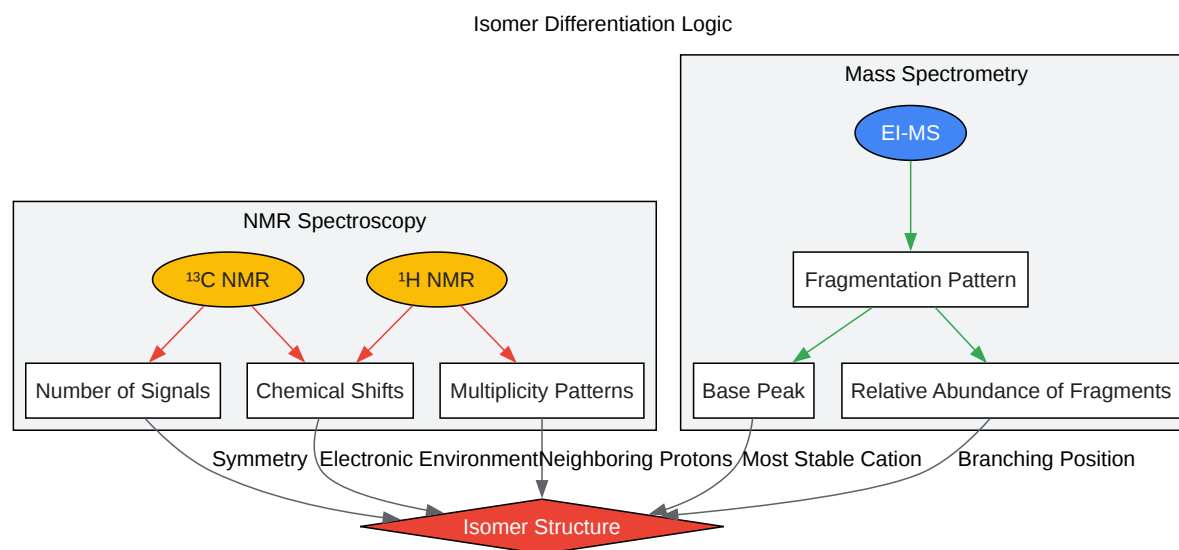


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Caption: Workflow for NMR spectroscopic analysis.

GC-MS Analysis Workflow





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